

In-Depth Technical Guide: 8-Bromo-4-hydroxyquinoline-3-carboxylic acid

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Compound of Interest

Compound Name: 8-Bromo-4-hydroxyquinoline-3-carboxylic acid

Cat. No.: B1269253

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and analytical data for **8-Bromo-4-hydroxyquinoline-3-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended to serve as a foundational resource for professionals engaged in research and development activities involving this molecule.

Physicochemical and Analytical Data

The fundamental properties of **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** are summarized below. These values are critical for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₁₀ H ₆ BrNO ₃ [1][2][3][4]
Molecular Weight	268.06 g/mol [1][3][4]
CAS Number	35973-17-2[1][3][4]
Monoisotopic Mass	266.95311 Da[2][3]
Physical Form	Solid[4]
IUPAC Name	8-bromo-4-oxo-1H-quinoline-3-carboxylic acid[2][3]
InChI Key	NKUGXZLINWIUOR-UHFFFAOYSA-N[2][4]
SMILES	OC(=O)c1cnc2c(Br)cccc2c1O[1][4]

Experimental Protocols

Determination of Molecular Weight

The molecular weight of a compound is a fundamental property derived from its molecular formula. It is calculated by summing the atomic weights of each constituent atom.

Methodology:

- Identify the Molecular Formula: The molecular formula for **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** was determined to be C₁₀H₆BrNO₃. [1][2][3][4]
- Determine Atomic Weights: The standard atomic weights of the constituent elements are utilized:
 - Carbon (C): ~12.011 amu
 - Hydrogen (H): ~1.008 amu
 - Bromine (Br): ~79.904 amu
 - Nitrogen (N): ~14.007 amu

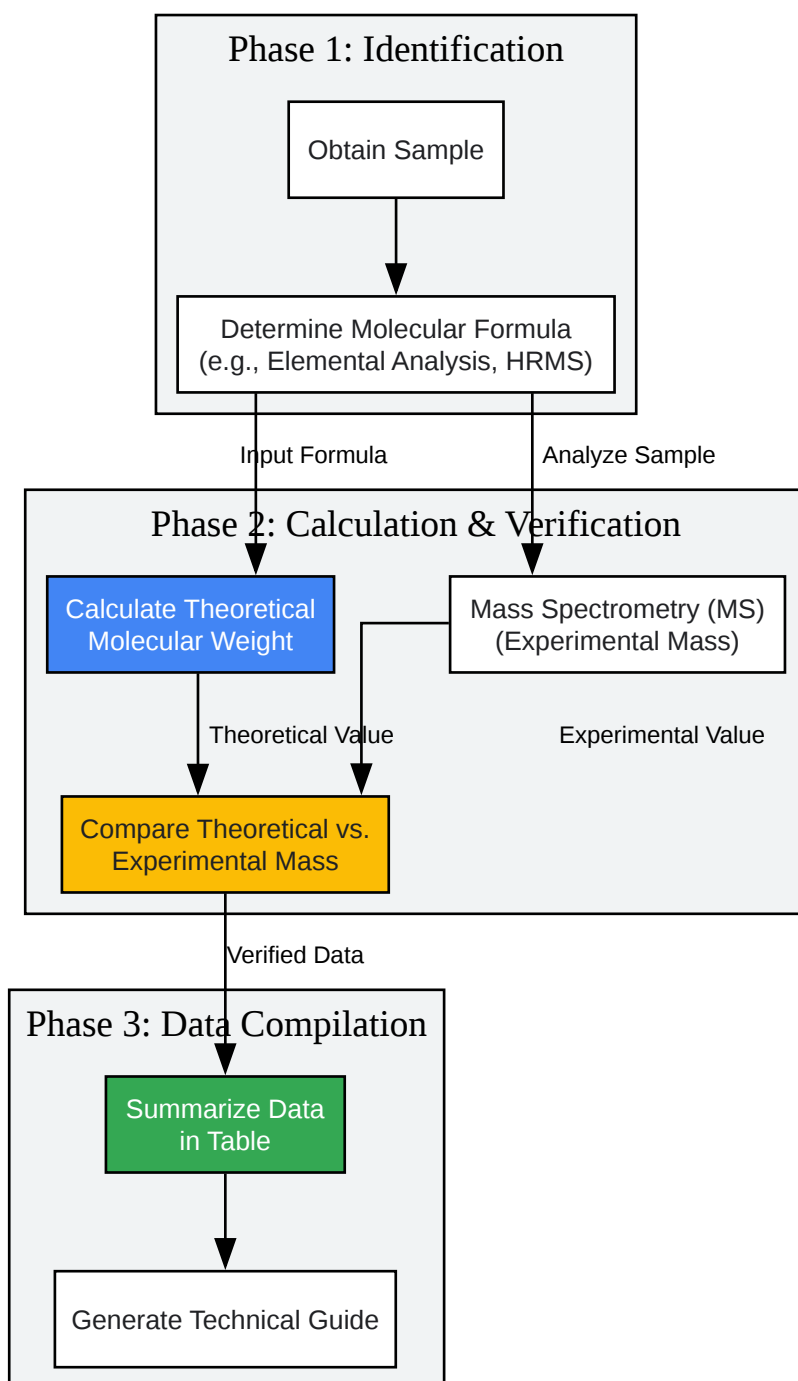
- Oxygen (O): ~15.999 amu
- Calculate Total Molecular Weight: The molecular weight is the sum of the masses of all atoms in the molecule:
 - $(10 * 12.011) + (6 * 1.008) + (1 * 79.904) + (1 * 14.007) + (3 * 15.999) = 268.06 \text{ g/mol}$

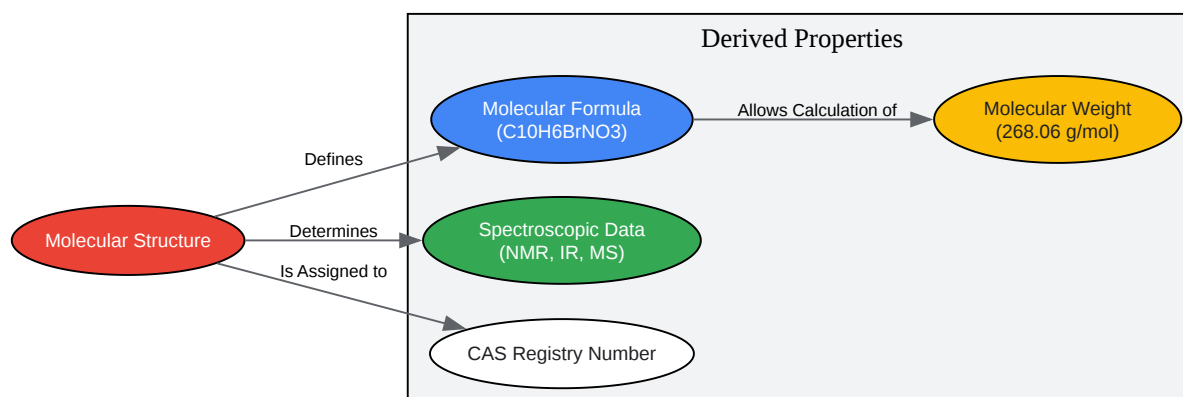
This calculated value is consistent with data from mass spectrometry analysis, which provides a highly accurate experimental mass, and is corroborated by supplier and database information.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Visualizations

Logical Workflow for Compound Characterization

The following diagram illustrates a standard workflow for the physicochemical characterization of a chemical compound like **8-Bromo-4-hydroxyquinoline-3-carboxylic acid**, starting from initial identification to final data compilation.





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References

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